

Diglycolic Acid-d4: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Diglycolic acid-d4

CAS No.: 1032504-39-4

Cat. No.: B15553869

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Diglycolic acid-d4 (DGA-d4) is the deuterated analog of diglycolic acid (DGA), a toxic metabolite of diethylene glycol (DEG).[1] This stable isotope-labeled compound serves as an invaluable tool in various research applications, particularly as an internal standard for quantitative analyses by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[2] Its chemical and physical properties closely mimic those of the endogenous DGA, allowing for accurate quantification in complex biological matrices. This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **Diglycolic acid-d4**, with a focus on experimental protocols and its role in metabolic studies.

Chemical Properties and Identification

Diglycolic acid-d4 is structurally identical to diglycolic acid, with the four hydrogen atoms on the α -carbons replaced by deuterium. This isotopic substitution results in a higher molecular weight, which is the basis for its use as an internal standard in mass spectrometry.

Table 1: Chemical Properties of **Diglycolic Acid-d4** and Diglycolic Acid

Property	Diglycolic Acid-d4	Diglycolic Acid
Synonyms	2,2'-Oxydiacetic Acid-d4, 3-Oxapentanedioic Acid-d4	2,2'-Oxydiacetic Acid, Oxydiacetic Acid, Bis(carboxymethyl) ether
CAS Number	1032504-39-4[1]	110-99-6[3]
Chemical Formula	C ₄ H ₂ D ₄ O ₅ [1]	C ₄ H ₆ O ₅ [3]
Molecular Weight	138.11 g/mol [4]	134.09 g/mol [3]
Appearance	White to off-white solid	White crystalline solid[3]
Melting Point	Not available	140-144 °C[3]
Solubility	Soluble in water	Readily water-soluble[3]

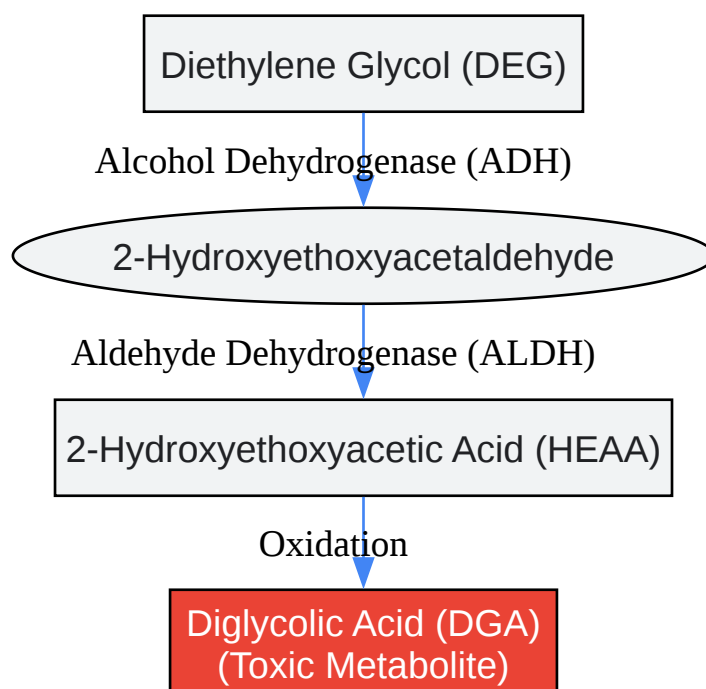
Synthesis of Diglycolic Acid-d4

While a specific, detailed synthesis protocol for **Diglycolic acid-d4** is not readily available in the public domain, a plausible synthetic route can be adapted from general methods for the deuteration of carboxylic acids. One common approach involves the oxidation of a deuterated precursor. For instance, the oxidation of di(ethylene-d₂) glycol with a strong oxidizing agent like nitric acid would yield **Diglycolic acid-d4**. [3]

Alternatively, methods for the synthesis of the non-deuterated Diglycolic acid can be adapted using deuterated starting materials. One such method is the reaction of chloroacetic acid with a base. [3] To synthesize **Diglycolic acid-d4**, one could start with deuterated chloroacetic acid (chloroacetic acid-d₂).

Metabolic Significance and Signaling Pathway

Diglycolic acid is the primary toxic metabolite of diethylene glycol (DEG), a compound that has been implicated in numerous poisoning incidents worldwide. [5] The metabolic pathway involves the sequential oxidation of DEG in the liver, catalyzed by alcohol dehydrogenase (ADH) and aldehyde dehydrogenase (ALDH). [6]



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Figure 1: Metabolic Pathway of Diethylene Glycol to Diglycolic Acid.

Experimental Protocols

Quantification of Diglycolic Acid in Biological Samples using GC-MS and Diglycolic Acid-d4 as an Internal Standard

This protocol describes the general steps for the quantitative analysis of diglycolic acid in a biological matrix (e.g., urine or plasma) using gas chromatography-mass spectrometry (GC-MS) with **Diglycolic acid-d4** as an internal standard.

Experimental Workflow:



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Figure 2: Experimental Workflow for Quantification of Diglycolic Acid.

Methodology:

- Sample Preparation:
 - To a known volume of the biological sample (e.g., 1 mL of urine), add a known amount of **Diglycolic acid-d4** solution in a suitable solvent (e.g., methanol) to serve as the internal standard.
 - Acidify the sample with an appropriate acid (e.g., HCl) to a pH of approximately 1-2.
 - Perform a liquid-liquid extraction with an organic solvent such as ethyl acetate. Repeat the extraction three times to ensure complete recovery.
 - Combine the organic extracts and evaporate to dryness under a gentle stream of nitrogen.
- Derivatization:
 - To the dried extract, add a derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% trimethylchlorosilane) to convert the carboxylic acid groups to their more volatile trimethylsilyl esters.
 - Heat the mixture at a specified temperature (e.g., 70°C) for a set time (e.g., 30 minutes) to ensure complete derivatization.
- GC-MS Analysis:
 - Inject an aliquot of the derivatized sample into the GC-MS system.
 - Gas Chromatography Conditions:
 - Column: A suitable capillary column for organic acid analysis (e.g., DB-5ms).
 - Injector Temperature: 250°C.

- Oven Temperature Program: Start at a low temperature (e.g., 80°C), hold for a few minutes, then ramp up to a final temperature (e.g., 280°C) at a controlled rate.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for enhanced sensitivity and selectivity. Monitor characteristic ions for the derivatized Diglycolic acid and **Diglycolic acid-d4**. For the trimethylsilyl derivative of Diglycolic acid, key ions would be monitored. For **Diglycolic acid-d4**, the corresponding ions with a +4 Da shift would be monitored.
- Data Analysis:
 - Integrate the peak areas of the selected ions for both Diglycolic acid and **Diglycolic acid-d4**.
 - Calculate the ratio of the peak area of Diglycolic acid to the peak area of **Diglycolic acid-d4**.
 - Prepare a calibration curve by analyzing standards containing known concentrations of Diglycolic acid and a constant concentration of **Diglycolic acid-d4**. Plot the peak area ratio against the concentration of Diglycolic acid.
 - Determine the concentration of Diglycolic acid in the unknown sample by interpolating its peak area ratio on the calibration curve.

Conclusion

Diglycolic acid-d4 is an essential tool for researchers studying the toxicology and metabolism of diethylene glycol. Its use as an internal standard enables accurate and precise quantification of the toxic metabolite, diglycolic acid, in complex biological matrices. The experimental protocols and metabolic pathway information provided in this guide offer a valuable resource for scientists and professionals in the fields of toxicology, drug metabolism, and analytical chemistry. The continued availability and application of stable isotope-labeled compounds like

Diglycolic acid-d4 will undoubtedly contribute to a deeper understanding of xenobiotic metabolism and its implications for human health.

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